

Narashino's Air Quality: A Comparative Analysis with Other Chiba Prefecture Cities

Author: BenchChem Technical Support Team. Date: December 2025



An objective comparison of air quality in Narashino against other major urban centers in Chiba Prefecture, supported by recent and historical data. This guide provides researchers, scientists, and drug development professionals with a concise overview of the atmospheric environment in the region.

This guide presents a comparative analysis of air quality in Narashino and other significant cities within Chiba Prefecture, including Chiba City, Funabashi, Ichikawa, Matsudo, and Kashiwa. The comparison is based on key air quality indicators to provide a comprehensive understanding of the atmospheric conditions relevant to research and development activities.

Comparative Air Quality Data

The following table summarizes recent and historical air quality data for Narashino and selected cities in Chiba Prefecture. The data includes concentrations of major air pollutants such as particulate matter (PM2.5 and PM10), nitrogen dioxide (NO2), sulfur dioxide (SO2), carbon monoxide (CO), and ozone (O3).



City	PM2.5 (μg/m³)	PM10 (μg/m³)	NO2 (ppb)	SO2 (ppb)	CO (ppb)	O3 (ppb)	Data Date
Narashin o	21	32	24	1	496	8	2025-12- 03[1]
Chiba City	20	23	25	1	609	3	Recent Data[2]
Funabas hi	19	28	28	1	472	2	Recent Data[3]
Ichikawa	20	25	26	1	548	1	Recent Data[4]
Matsudo	26	34	23	1	396	5	2025-12- 03[5]
Kashiwa	22	31	31	1	578	1	2025-12- 06[6]

Note: The data presented is a snapshot from recent available readings and may not represent annual averages. For long-term trends, consulting official reports from the Chiba Prefectural Government or the Ministry of the Environment, Japan is recommended.

Experimental Protocols for Air Quality Monitoring

The air quality data presented in this guide is sourced from monitoring stations that are part of the Japan Atmospheric Environmental Regional Observation System (Soramame) and the Chiba Prefecture's environmental monitoring network.[7][8] The methodologies for measuring key pollutants are standardized across Japan to ensure data consistency and comparability.

The following are the primary measurement methods used for the pollutants mentioned:

 Particulate Matter (PM2.5 and PM10): Continuous monitoring is typically conducted using the beta-ray attenuation method or the light scattering method. These automated methods provide real-time data and are calibrated against the standard gravimetric method.



- Nitrogen Dioxide (NO2): The chemiluminescence method is the standard for continuous monitoring of nitrogen oxides (NOx), from which NO2 concentrations are derived.
- Sulfur Dioxide (SO2): The ultraviolet fluorescence method is the established technique for the continuous measurement of SO2.
- Carbon Monoxide (CO):Non-dispersive infrared (NDIR) spectroscopy is the standard method for continuous CO monitoring.
- Ozone (O3): The ultraviolet absorption method is used for the continuous measurement of ozone concentrations.

These methods are prescribed by the Japanese Ministry of the Environment and ensure highquality, reliable data collection.

Primary Air Pollution Sources in Chiba's Urban Areas

The air quality in the urban and industrial areas of Chiba Prefecture is influenced by a combination of sources.

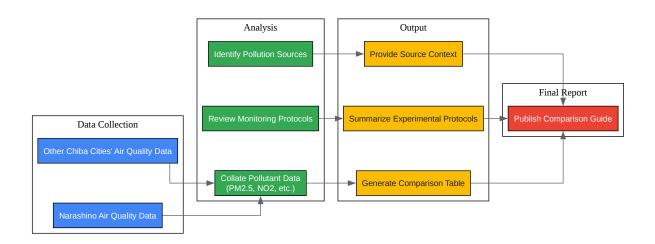
- Traffic Emissions: Major roads and highways crisscross the prefecture, and vehicular exhaust is a significant contributor to pollutants like nitrogen oxides (NOx) and particulate matter, particularly in densely populated cities.[9]
- Industrial Activity: The coastal regions of Chiba are home to a large industrial zone, including
 power plants, steelworks, and petrochemical facilities. These are major sources of sulfur
 dioxide (SO2), nitrogen oxides (NOx), and particulate matter.
- Transboundary Pollution: Like other parts of Japan, Chiba Prefecture can be affected by the long-range transport of air pollutants from the Asian continent, which can contribute to elevated levels of PM2.5 and ozone.

While specific source apportionment data for each city is not readily available in a comparative format, it is understood that cities with a higher density of industrial facilities and major transportation arteries will generally experience a greater impact from these sources.



Air Quality Comparison Workflow

The following diagram illustrates the logical workflow for comparing the air quality of Narashino with other cities in Chiba Prefecture.



Click to download full resolution via product page

Air quality comparison workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. horiba.com [horiba.com]







- 2. Narashino, Japan Air Quality & Pollen | Weather Underground [wunderground.com]
- 3. Detecting Climate Change Using Aerosols | CHIBADAI NEXT [cn.chiba-u.jp]
- 4. ACP Comprehensive analyses of source sensitivities and apportionments of PM2.5 and ozone over Japan via multiple numerical techniques [acp.copernicus.org]
- 5. cleanairasia.org [cleanairasia.org]
- 6. kurims.kyoto-u.ac.jp [kurims.kyoto-u.ac.jp]
- 7. Saginumadai, Narashino, Chiba, Japan Air Pollution: Real-time Air Quality Index [aqicn.org]
- 8. Saginumadai, Narashino, Chiba, Japan Air Pollution: Real-time Air Quality Index [aqicn.org]
- 9. Traffic-Related Air Pollution and Respiratory Symptoms in Children Living along Trunk Roads in Chiba Prefecture, Japan [jstage.jst.go.jp]
- To cite this document: BenchChem. [Narashino's Air Quality: A Comparative Analysis with Other Chiba Prefecture Cities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676957#comparing-narashino-s-air-quality-to-other-cities-in-chiba]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com